

2-(4-Chlorophenoxy)nicotinic acid CAS number 51362-37-9

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)nicotinic acid

CAS No.: 51362-37-9

Cat. No.: B1297117

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An In-depth Technical Guide to 2-(4-Chlorophenoxy)nicotinic Acid

This guide provides a comprehensive technical overview of **2-(4-Chlorophenoxy)nicotinic acid** (CAS No. 51362-37-9), a significant molecule in the landscape of chemical synthesis and drug discovery. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's chemical identity, synthesis, biological mechanisms, and practical applications, grounded in authoritative scientific literature.

Chemical Identity and Physicochemical Properties

2-(4-Chlorophenoxy)nicotinic acid is a derivative of nicotinic acid (Niacin or Vitamin B3). Its structure is characterized by a chlorophenoxy group attached to the second position of the pyridine-3-carboxylic acid core. This substitution is critical, influencing the molecule's chemical properties and potential biological activity.

IUPAC Name: 2-(4-chlorophenoxy)pyridine-3-carboxylic acid[1] CAS Number: 51362-37-9[1][2][3] Molecular Formula: C₁₂H₈ClNO₃[1][2]

Below is the chemical structure of **2-(4-Chlorophenoxy)nicotinic acid**.

Caption: Chemical structure of **2-(4-Chlorophenoxy)nicotinic acid**.

Physicochemical Data Summary

The following table summarizes the key physicochemical properties of **2-(4-Chlorophenoxy)nicotinic acid**, crucial for its handling, formulation, and analytical characterization.

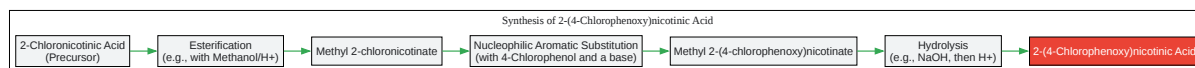
Property	Value	Source(s)
Molecular Weight	249.65 g/mol	[1][3]
Melting Point	157-159°C	[4]
Boiling Point	396.6°C at 760 mmHg	[4]
Density	1.404 g/cm ³	[4]
Flash Point	193.7°C	[4]
XLogP3	3.22550	[4]
Physical State	Solid Crystalline	[2]
Purity	≥95%	
Storage Temperature	2-8°C	

Synthesis and Manufacturing Insights

The synthesis of **2-(4-Chlorophenoxy)nicotinic acid** typically involves the nucleophilic substitution of a leaving group at the 2-position of a nicotinic acid derivative with 4-chlorophenol. 2-Chloronicotinic acid is a common and critical intermediate for this type of synthesis.[5][6] The choice of this precursor is strategic due to the reactivity of the chlorine atom, which can be readily displaced by the phenoxide ion.

Generalized Synthetic Workflow

The synthesis can be conceptualized as a multi-step process, often starting from commercially available precursors. The following diagram illustrates a plausible synthetic route.



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Caption: Plausible synthetic workflow for **2-(4-Chlorophenoxy)nicotinic acid**.

Causality in Experimental Choices:

- **Esterification:** The initial esterification of 2-chloronicotinic acid (e.g., to methyl 2-chloronicotinate) protects the carboxylic acid group. This prevents it from interfering with the subsequent base-mediated nucleophilic substitution reaction.
- **Nucleophilic Aromatic Substitution:** The core reaction involves the displacement of the chloride at the 2-position by the 4-chlorophenoxide ion. The pyridine ring is electron-deficient, which facilitates this type of substitution, especially with an activating group. A base is required to deprotonate the 4-chlorophenol, forming the more nucleophilic phenoxide.
- **Hydrolysis:** The final step is the hydrolysis of the ester back to the carboxylic acid, which yields the final product. This is typically achieved under basic or acidic conditions.

This synthetic strategy is efficient and allows for the introduction of various phenoxy groups, making it a versatile method for creating a library of nicotinic acid derivatives.[6]

Mechanism of Action: A Nicotinic Acid Analogue

While specific mechanistic studies on **2-(4-Chlorophenoxy)nicotinic acid** are not extensively detailed in the available literature, its structural similarity to nicotinic acid allows for well-grounded inferences about its biological activity. Nicotinic acid is a well-established lipid-modifying agent, and its derivatives are often explored for similar therapeutic effects.[7][8]

The primary pharmacological effects of nicotinic acid are mediated through the activation of the G protein-coupled receptor GPR109A (also known as HM74A or PUMA-G), which is highly

expressed in adipocytes and immune cells like Langerhans cells.[\[7\]](#)[\[9\]](#)

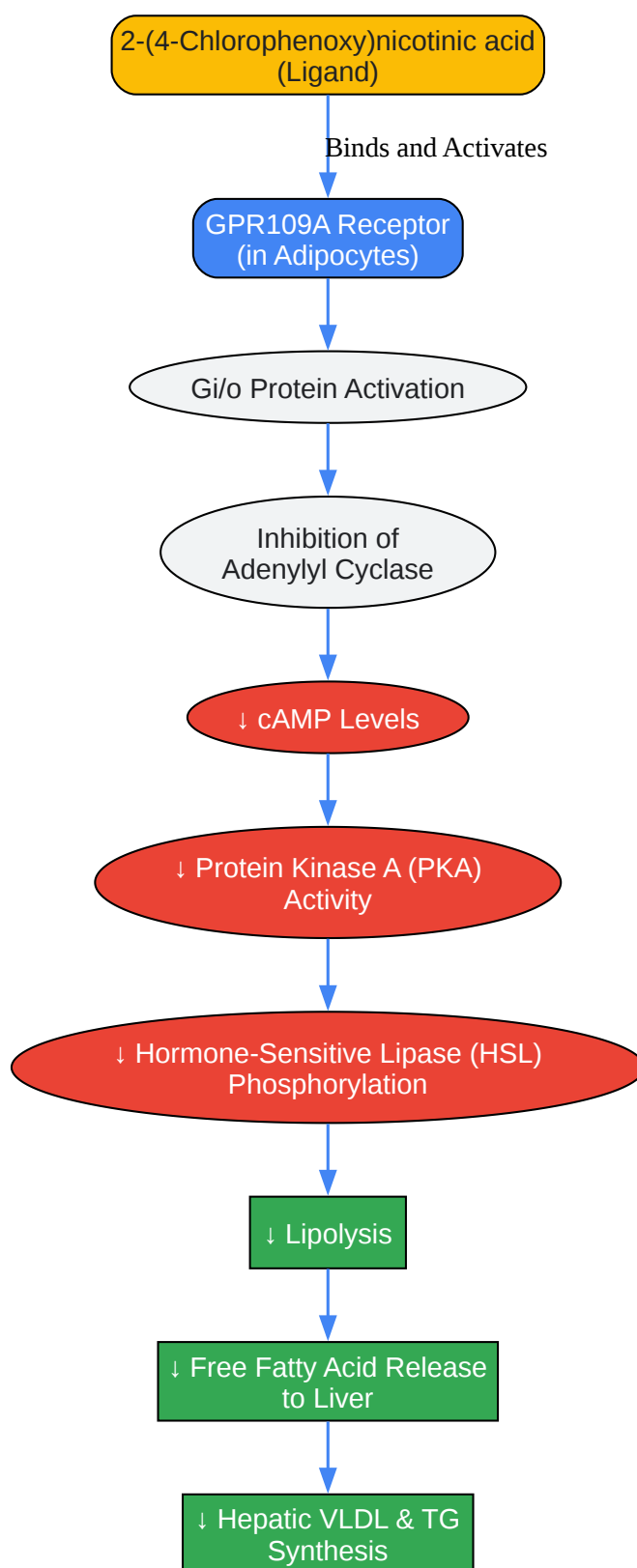
Lipid Metabolism Regulation

Nicotinic acid favorably alters the lipid profile through several mechanisms:[\[9\]](#)[\[10\]](#)

- **Decreases LDL and VLDL:** It reduces the synthesis of very-low-density lipoproteins (VLDL) and consequently low-density lipoproteins (LDL) in the liver. This is partly achieved by inhibiting the enzyme diacylglycerol O-acyltransferase 2 (DGAT2), which is crucial for triglyceride synthesis.[\[10\]](#)
- **Increases HDL:** It increases the levels of high-density lipoprotein (HDL) cholesterol, often referred to as "good cholesterol." The mechanism is not fully elucidated but involves inhibiting the breakdown of apolipoprotein A1, a key component of HDL.[\[8\]](#)[\[10\]](#)
- **Reduces Triglycerides:** By inhibiting lipolysis in adipose tissue, it reduces the flux of free fatty acids to the liver, thereby decreasing the substrate available for triglyceride and VLDL synthesis.[\[9\]](#)

Signaling Pathway via GPR109A

The activation of GPR109A by nicotinic acid initiates a signaling cascade that leads to its therapeutic effects and side effects, such as flushing.



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Caption: GPR109A-mediated anti-lipolytic signaling pathway.

Applications in Research and Drug Development

2-(4-Chlorophenoxy)nicotinic acid and its related structures are valuable tools in several areas of scientific inquiry and pharmaceutical development.

- **Intermediate in Chemical Synthesis:** As a derivative of 2-chloronicotinic acid, it serves as an important intermediate for synthesizing more complex molecules, including potential new drugs, insecticides, and herbicides.[\[6\]](#)[\[11\]](#)
- **Cardiovascular Research:** Given its presumed action as a nicotinic acid analogue, this compound is a candidate for research into dyslipidemia and atherosclerosis. Studies have shown that nicotinic acid treatment can reduce the progression of atherosclerosis.[\[12\]](#)[\[13\]](#)[\[14\]](#) Derivatives like **2-(4-Chlorophenoxy)nicotinic acid** could be investigated for improved efficacy or a better side-effect profile.
- **Drug Discovery:** The synthesis of various derivatives of nicotinic acid is a common strategy in medicinal chemistry to develop new therapeutic agents.[\[15\]](#) Modifications to the core structure can alter potency, selectivity, and pharmacokinetic properties.

Analytical Methodologies

Accurate quantification of nicotinic acid derivatives in biological matrices is essential for preclinical and clinical studies. High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is a sensitive and specific method for this purpose.[\[16\]](#)[\[17\]](#)

Protocol: Quantification in Rat Plasma via LC-MS/MS

This protocol is adapted from a validated method for nicotinic acid and its metabolites and can serve as a starting point for the analysis of **2-(4-Chlorophenoxy)nicotinic acid**.[\[16\]](#)[\[17\]](#)

1. Sample Preparation (Protein Precipitation):

- Pipette a 100 µL aliquot of rat plasma into an Eppendorf tube.
- Add an appropriate internal standard (e.g., a structurally similar compound not present in the sample).
- Add 200 µL of acetonitrile to precipitate plasma proteins.

- Vortex the mixture for 90 seconds.
- Centrifuge to pellet the precipitated proteins.
- Transfer 150 μ L of the supernatant to a new vial and evaporate to dryness under a stream of nitrogen.
- Reconstitute the dry residue in 100 μ L of the initial mobile phase (e.g., 10:90 ACN/water, v/v).

2. Chromatographic Conditions:

- Column: A reverse-phase column, such as a Waters Spherisorb 5 μ m CNRP 4.6 x 150 mm, is suitable.[\[17\]](#)
- Mobile Phase: A gradient elution using acetonitrile (A) and water with 0.1% formic acid (B).
- Flow Rate: Typically in the range of 0.5-1.0 mL/min.

HPLC Gradient Example

Time (min)	% Acetonitrile (A)	% Water with 0.1% Formic Acid (B)
0.0	45	55
6.0	10	90
9.0	10	90
9.1	45	55
15.0	45	55

Adapted from Szafarz et al.,
2010[\[17\]](#)

3. Mass Spectrometric Detection:

- Ionization Mode: Electrospray Ionization (ESI) in positive mode is typically used for nicotinic acid derivatives.
- Detection Mode: Selected Reaction Monitoring (SRM) for high specificity and sensitivity. The transitions of the protonated molecular ion to characteristic product ions would need to be optimized for **2-(4-Chlorophenoxy)nicotinic acid** and the internal standard.

Safety and Handling

Based on the available Safety Data Sheets (SDS), **2-(4-Chlorophenoxy)nicotinic acid** is classified as an irritant. Proper handling and personal protective equipment are mandatory.^[2]
^[18]

Hazard and Precautionary Information

Category	Information	Source(s)
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2]
GHS Signal Word	Warning	[2]
Prevention (P-phrases)	P261: Avoid breathing dust.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/eye protection/face protection.	[2][18]
Response (P-phrases)	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor if you feel unwell.	[2][18]
Storage (P-phrases)	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.	[2]
Disposal (P-phrases)	P501: Dispose of contents/container to an approved waste disposal plant.	[2]

Handling and Storage:

- Ensure adequate ventilation and use personal protective equipment (gloves, safety glasses, lab coat).[\[2\]](#)
- Avoid formation of dust and inhalation.[\[2\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)

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